

Physical and chemical properties of 1,6-Bis(chlorodimethylsilyl)hexane

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Compound of Interest

Compound Name: 1,6-Bis(chlorodimethylsilyl)hexane

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An In-depth Technical Guide to 1,6-Bis(chlorodimethylsilyl)hexane

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,6-Bis(chlorodimethylsilyl)hexane is a bifunctional organosilane compound featuring a hexane backbone linking two chlorodimethylsilyl groups.[1] Its dual reactive sites make it a valuable crosslinking agent and a key intermediate in the synthesis of various silicone-based polymers and materials. The presence of reactive chloro- groups on the silicon atoms allows for versatile chemical modifications, most notably hydrolysis and reactions with nucleophiles. This guide provides a comprehensive overview of its physical and chemical properties, synthesis, and handling protocols.

Physical and Chemical Properties

1,6-Bis(chlorodimethylsilyl)hexane is a transparent, clear to pale yellow liquid with an acrid odor.[2] It is classified as an organochlorosilane and is noted for its reactivity with water and moisture.

Identifiers and General Properties

Property	Value	Reference
CAS Number	14799-66-7	[1]
Molecular Formula	C ₁₀ H ₂₄ Cl ₂ Si ₂	[1]
Molecular Weight	271.37 g/mol	[1]
IUPAC Name	chloro-[6-[chloro(dimethyl)silyl]hexyl]-dimethylsilane	[1]
Synonyms	2,9-Dichloro-2,9-dimethyl-2,9-disiladecane, Hexamethylenebis(chlorodimethylsilane)	[2]
Canonical SMILES	C--INVALID-LINK--(CCCCC--INVALID-LINK--(C)Cl)Cl	[1]
InChI Key	SEEQROYMPAMQOF-UHFFFAOYSA-N	[1]

Quantitative Physical Properties

The physical properties of **1,6-Bis(chlorodimethylsilyl)hexane** are summarized below. It should be noted that some values vary between suppliers, which may be attributed to different measurement conditions or purity levels.

Property	Value	Conditions	Reference
Appearance	Clear, transparent liquid	Ambient	[1]
Boiling Point	279.7 °C	at 760 mmHg	[1]
113 - 136 °C	at 3 mmHg		
Freezing Point	< 0 °C		
Density	0.942 g/mL	[1]	
0.961 g/mL			
Refractive Index	1.4538		
Flash Point	113.9 °C	[1]	
150 °C			
Solubility	Reacts with water and protic solvents		
Vapor Density	> 1 (air=1)		

Chemical Reactivity and Stability

Stability: **1,6-Bis(chlorodimethylsilyl)hexane** is stable when stored in sealed containers under a dry, inert atmosphere.[2]

Reactivity: The primary reactive sites are the silicon-chlorine bonds. The compound readily reacts with water, moisture in the air, alcohols, amines, and other protic solvents.[2] This hydrolysis reaction liberates hydrogen chloride (HCl) gas, which is corrosive and hazardous.[2] Due to this reactivity, the compound must be handled under anhydrous conditions.

The hydrolysis proceeds in a stepwise manner, first forming a silanol, which can then condense with another silanol to form a siloxane bridge. This property is fundamental to its use in forming polysiloxane materials.



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Hydrolysis of **1,6-Bis(chlorodimethylsilyl)hexane**.

Experimental Protocols

Synthesis via Hydrosilylation

A common and efficient method for synthesizing **1,6-bis(chlorodimethylsilyl)hexane** is the platinum-catalyzed hydrosilylation of 1,5-hexadiene with chlorodimethylsilane. This reaction involves the addition of the Si-H bond across the carbon-carbon double bonds of the diene.

Materials:

- 1,5-Hexadiene
- Chlorodimethylsilane
- Platinum catalyst (e.g., Karstedt's catalyst, Speier's catalyst)
- Anhydrous toluene (or other suitable solvent)
- Inert gas (Argon or Nitrogen)

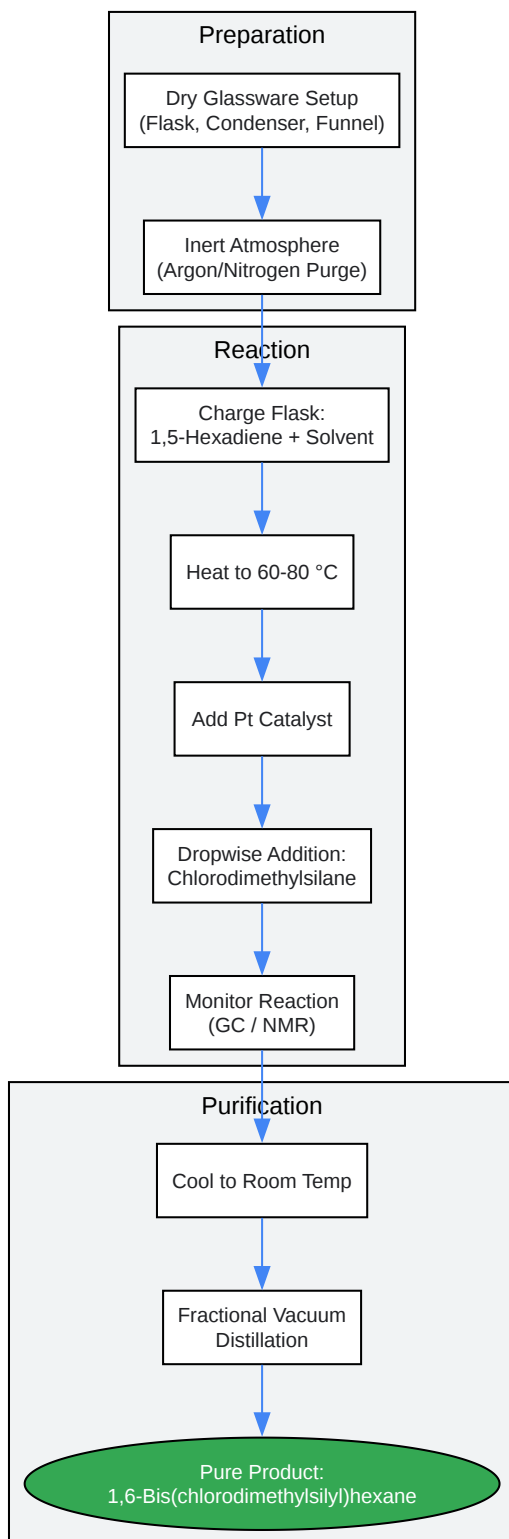
Procedure:

- **Reactor Setup:** A multi-neck round-bottom flask is equipped with a magnetic stirrer, a reflux condenser, a dropping funnel, and an inert gas inlet. The entire apparatus must be dried thoroughly to prevent premature hydrolysis of the chlorosilane.
- **Charging the Reactor:** The flask is charged with 1,5-hexadiene and the anhydrous solvent. The solution is brought to the desired reaction temperature (typically 60-80 °C) under a

positive pressure of inert gas.

- **Catalyst Addition:** A catalytic amount of the platinum complex is added to the stirred solution.
- **Reactant Addition:** Chlorodimethylsilane is added dropwise to the reaction mixture via the dropping funnel over a period of 1-2 hours. The reaction is exothermic, and the addition rate should be controlled to maintain a stable temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC) or ^1H NMR to observe the disappearance of the vinyl protons from the starting diene.
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature. The crude product is typically purified by fractional vacuum distillation to remove the solvent and any unreacted starting materials, yielding the pure **1,6-bis(chlorodimethylsilyl)hexane**.

Synthesis Workflow



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General workflow for synthesis and purification.

Analytical Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are crucial for confirming the structure and purity of the final product. A proton NMR analysis has been reported for this compound.[\[3\]](#)

- ^1H NMR: The spectrum is expected to show signals corresponding to the methyl protons on the silicon atoms (a singlet) and the methylene protons of the hexane chain (multiplets). The integration of these signals should correspond to the number of protons in each environment.
- ^{13}C NMR: The spectrum will show distinct signals for the methyl carbons attached to silicon and the three unique carbons in the symmetric hexane backbone.

Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR can be used to monitor the reaction. Key characteristic peaks would include the disappearance of the C=C stretch of the alkene ($\sim 1640\text{ cm}^{-1}$) and the Si-H stretch of the chlorodimethylsilane ($\sim 2150\text{ cm}^{-1}$), and the appearance of C-H stretching and bending modes of the alkane backbone.

Safety and Handling

1,6-Bis(chlorodimethylsilyl)hexane is a hazardous chemical that requires strict safety protocols.

Hazards:

- Corrosive: Causes severe skin burns and eye damage (H314).[\[2\]](#)
- Reactivity: Reacts with water and moisture to produce corrosive hydrogen chloride gas.[\[2\]](#)
Inhalation may cause irritation to the respiratory tract.[\[2\]](#)
- Ingestion: May be harmful if swallowed.[\[2\]](#)

Personal Protective Equipment (PPE):

- Hand Protection: Neoprene or nitrile rubber gloves.[\[2\]](#)
- Eye Protection: Chemical goggles or a face shield. Contact lenses should not be worn.[\[2\]](#)

- Skin and Body Protection: Wear suitable protective clothing.[\[2\]](#)
- Respiratory Protection: Use in a well-ventilated area, preferably a fume hood. If inhalation exposure is possible, a NIOSH-certified combination organic vapor/acid gas respirator is recommended.[\[2\]](#)

Handling and Storage:

- Handle under an inert, dry atmosphere.
- Store in tightly sealed containers in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and incompatible materials such as water, acids, alcohols, and oxidizing agents.[\[2\]](#)

First Aid Measures:

- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Get immediate medical attention.[\[2\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a doctor.[\[2\]](#)
- Inhalation: Remove person to fresh air and keep comfortable for breathing. Seek medical advice if you feel unwell.[\[2\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Get medical advice/attention.[\[2\]](#)

Spill and Disposal:

- Contain spills with dikes or absorbents. Clean up using an absorbent material and place in an appropriate container for disposal.
- Disposal must be in accordance with local, state, and federal regulations. The material may be hydrolyzed and neutralized before disposal.

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